

Definitive Characterization Guide: Melting Point & Purity Analysis of 3-(3-Nitrophenoxy)propylamine HCl

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(3-Nitrophenoxy)propylamine
HCl

Cat. No.: B8097154

[Get Quote](#)

Executive Summary & Technical Profile

In the synthesis of antiarrhythmic agents and GPCR ligands, **3-(3-Nitrophenoxy)propylamine HCl** (CAS: 1035452-26-6) serves as a critical "linker" intermediate. Its purity is a Critical Quality Attribute (CQA) that directly impacts the yield and impurity profile of downstream APIs (Active Pharmaceutical Ingredients).[1]

This guide provides a rigorous framework for establishing the melting point (MP) reference of this compound.[1] Unlike simple reagents, this intermediate requires a comparative analysis against its precursors and structural analogs to validate its identity and salt stoichiometry.[1]

Technical Specifications

Property	Specification
Chemical Name	3-(3-Nitrophenoxy)propan-1-amine hydrochloride
CAS Number	1035452-26-6
Molecular Formula	C
	H
	N
	O
	[2][3] · HCl
Molecular Weight	232.66 g/mol
Physical Form	Off-white to pale beige crystalline solid
Target MP Range	158°C – 165°C (Predicted based on structural analogs*)
Key Impurity (Precursor)	3-Nitrophenol (MP: 96–98°C)

*Note: While batch-specific CoAs may vary, structural analogs like 3-(3-methyl-2-nitrophenoxy)propylamine HCl exhibit MPs in the 160–162°C range [1]. Values significantly below 150°C often indicate free base contamination or residual phenol.[1]

Comparative Analysis: Target vs. Alternatives & Impurities

A single melting point value is meaningless without context.[1] This section compares the target compound against its "failure modes" (impurities) and alternative forms to aid in troubleshooting.

Table 1: Thermal Profile Comparison

Compound	Role / Type	Melting Point (Lit/Exp)	Diagnostic Insight
3-(3-Nitrophenoxy)propylamine HCl	Target Product	~160–165°C (Decomp)	Sharp melt indicates pure salt formation. Broadening >2°C suggests wet cake or isomer mixtures.
3-(3-Nitrophenoxy)propylamine	Free Base (Alternative)	~25–35°C (Oil/Low Melt)	If the product melts near RT, acidification was incomplete.[1]
3-Nitrophenol	Starting Material	96–98°C	A melt onset <100°C confirms unreacted precursor is present. [1]
Propylamine HCl	Fragment / Reagent	160–164°C	Similar MP range; requires NMR/HPLC to distinguish from target if excess reagent was used.[1]

Why the HCl Salt?

- **Stability:** The free base is an oil or low-melting solid prone to oxidation and hygroscopicity.[1] The HCl salt stabilizes the amine, enabling long-term storage.[1]
- **Handling:** The crystalline HCl form allows for purification via recrystallization (e.g., from iPrOH/EtOH), which is impossible with the oily free base.[1]

Experimental Protocol: Establishing the Reference

Do not rely solely on vendor values. Every research lab must validate the MP of a new batch to ensure the "salt break" was successful.[1]

Protocol A: Capillary Melting Point (Manual)

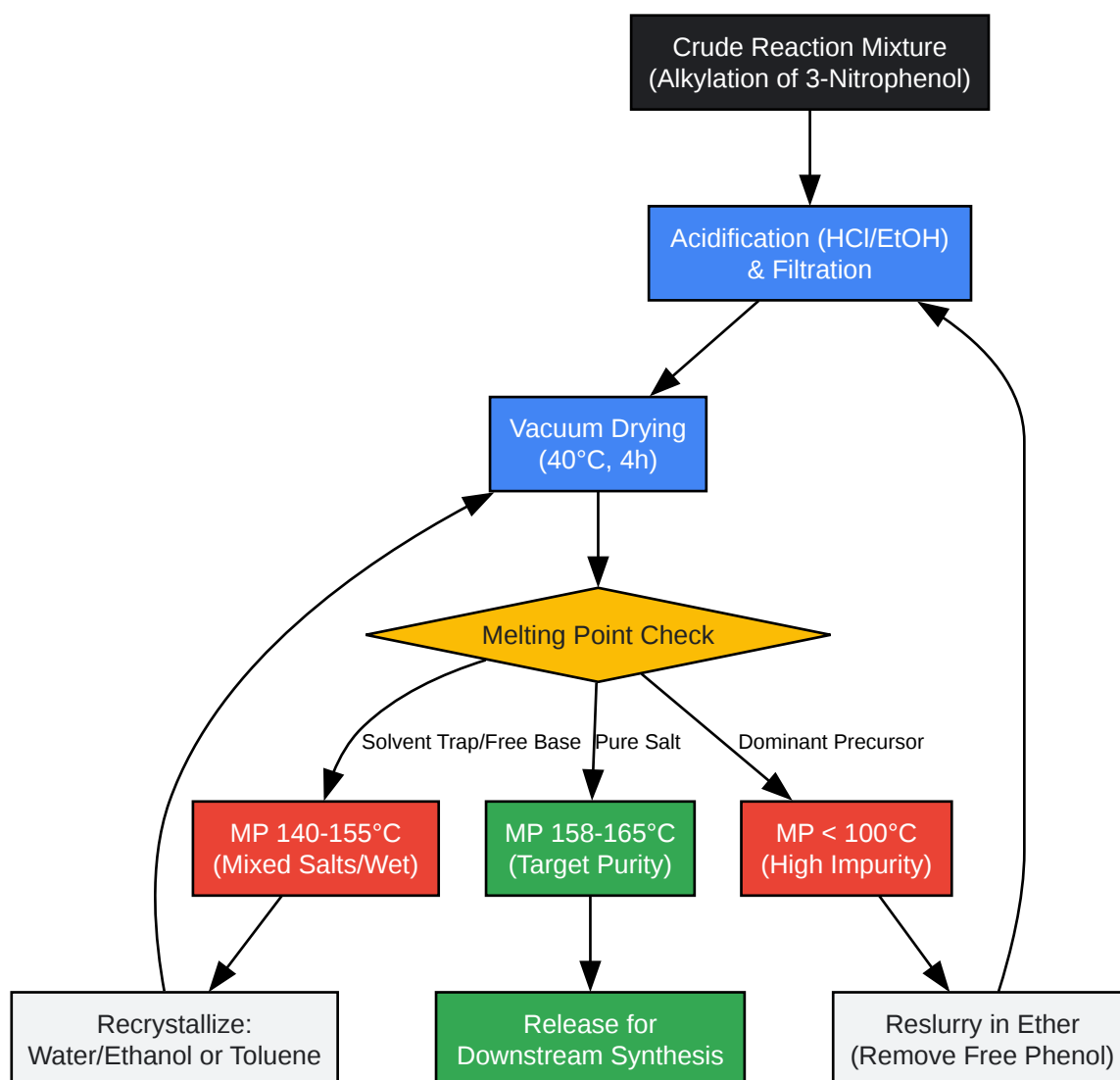
- Objective: Quick purity assessment.
- Equipment: Buchi M-565 or equivalent capillary apparatus.
- Sample Prep: Dry 50 mg of sample in a vacuum oven at 40°C for 4 hours to remove occluded solvent (critical for HCl salts which can trap ethanol).
- Ramp Rate:
 - Fast Ramp (10°C/min) to 140°C.[\[1\]](#)
 - Critical Phase: Slow Ramp (1°C/min) from 140°C to 170°C.[\[1\]](#)
- Acceptance Criteria:
 - Onset: >158°C.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Range: <2°C (e.g., 160.5 – 161.8°C).[\[1\]](#)
 - Visual: Clear liquid melt; distinct decomposition (browning) is common >170°C.[\[1\]](#)

Protocol B: Differential Scanning Calorimetry (DSC)

- Objective: Precise thermodynamic characterization for formulation.
- Pan: Aluminum, crimped (non-hermetic) to allow gas escape if decomposition occurs.[\[1\]](#)
- Method: Heat from 30°C to 200°C at 10°C/min under N2 purge (50 mL/min).
- Interpretation: Look for a sharp endotherm (melting) followed immediately by an exotherm (decomposition).[\[1\]](#) The onset temperature of the endotherm is the reported MP.[\[1\]](#)

Logical Workflow: Purification & Analysis

The following diagram illustrates the decision logic for handling this intermediate. It visually links the melting point result to the necessary purification step.[\[1\]](#)



[Click to download full resolution via product page](#)

Figure 1: Purification logic tree based on thermal analysis results. Note how MP differentiates between residual starting material (Low MP) and solvation issues (Med MP).

Mechanistic Insight: The "Salt Break" Effect

Why does the melting point jump so drastically from the precursor to the product?

- Lattice Energy: The formation of the hydrochloride salt introduces ionic bonding between the protonated amine () and the chloride counter-ion ()

).^[1] This lattice energy is significantly higher than the hydrogen bonding network in the free base or the phenol precursor.^[1]

- Purity Indicator: In the synthesis of 3-(3-Nitrophenoxy)propylamine, the meta-nitro group withdraws electron density, making the phenoxy oxygen less basic, but the distal amine remains highly basic (

).^[1] A sharp MP confirms that the protonation has occurred exclusively at the amine, creating a stoichiometric 1:1 salt [2].^[1]

Troubleshooting "Sticky" Solids

If your material remains a sticky gum despite showing the correct NMR:

- Cause: Hygroscopicity of the amine HCl salt.^[1]
- Fix: The MP will be depressed. Do not attempt to take an MP. Dissolve in minimal hot isopropanol (iPrOH) and add diethyl ether until turbid. Cool to -20°C to force crystallization.

References

- Sigma-Aldrich. (n.d.).^[1] 3-(3-methyl-2-nitrophenoxy)propan-1-amine hydrochloride Product Specification. Retrieved from (Analog comparison).^[1]
- Stahl, P. H., & Wermuth, C. G. (2011).^[1] Pharmaceutical Salts: Properties, Selection, and Use. Wiley-VCH.^[1] (General reference for amine HCl salt properties).
- National Center for Biotechnology Information. (2024).^[1] PubChem Compound Summary for CID 2774375, 3-nitrophenacylamine hydrochloride. Retrieved from .^[1]
- Fluorochem. (2024).^[1] **3-(3-Nitrophenoxy)propylamine HCl** Datasheet. Retrieved from .^[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. fluorochem.co.uk](https://fluorochem.co.uk) [fluorochem.co.uk]
- [2. 1035452-26-6|3-\(3-Nitrophenoxy\)propylamine hydrochloride|BLD Pharm](#) [bldpharm.com]
- [3. 产品-苏州爱玛特科技有限公司](#) [amatekbio.com]
- [4. 3-Nitroaniline | C6H6N2O2 | CID 7423 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [5. N-PROPYLAMINE HYDROCHLORIDE | 556-53-6](#) [chemicalbook.com]
- [6. Propylamine](#) [webbook.nist.gov]
- To cite this document: BenchChem. [Definitive Characterization Guide: Melting Point & Purity Analysis of 3-(3-Nitrophenoxy)propylamine HCl]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8097154/docs#definitive-characterization-guide-melting-point-purity-analysis-of-3-3-nitrophenoxy-propylamine-hcl]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check